

Industrial Production of Synthetic Rose Oxide: Application Notes and Protocols

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Compound of Interest

Compound Name: Rose oxide

Cat. No.: B1217891

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Abstract

Rose oxide is a valuable fragrance and flavor chemical with a characteristic floral, rosy scent. While naturally present in essential oils like rose and geranium, industrial demand necessitates efficient synthetic production methods. This document provides detailed application notes and protocols for the primary industrial synthesis routes of **rose oxide**, focusing on chemical and biotechnological approaches. Key methodologies, including the photooxygenation of citronellol, "dark" singlet oxygenation, synthesis from geraniol, and biotransformation, are presented with specific experimental procedures and quantitative data. The information is intended to guide researchers and professionals in the development and optimization of synthetic **rose oxide** production.

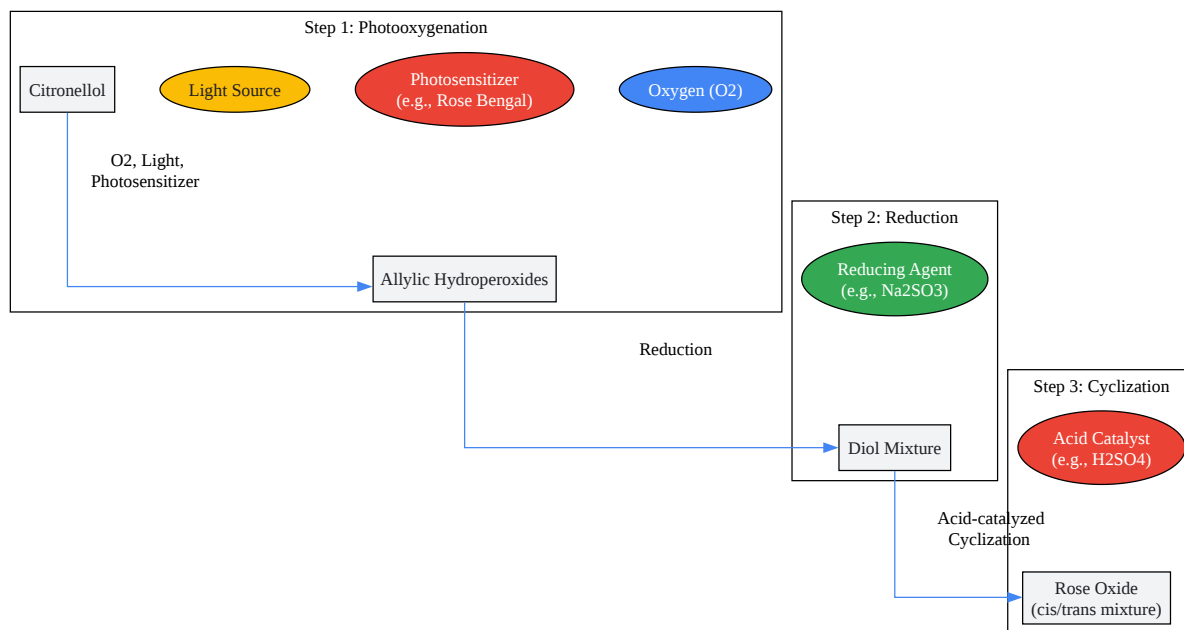
Synthesis via Photooxygenation of (±)-Citronellol

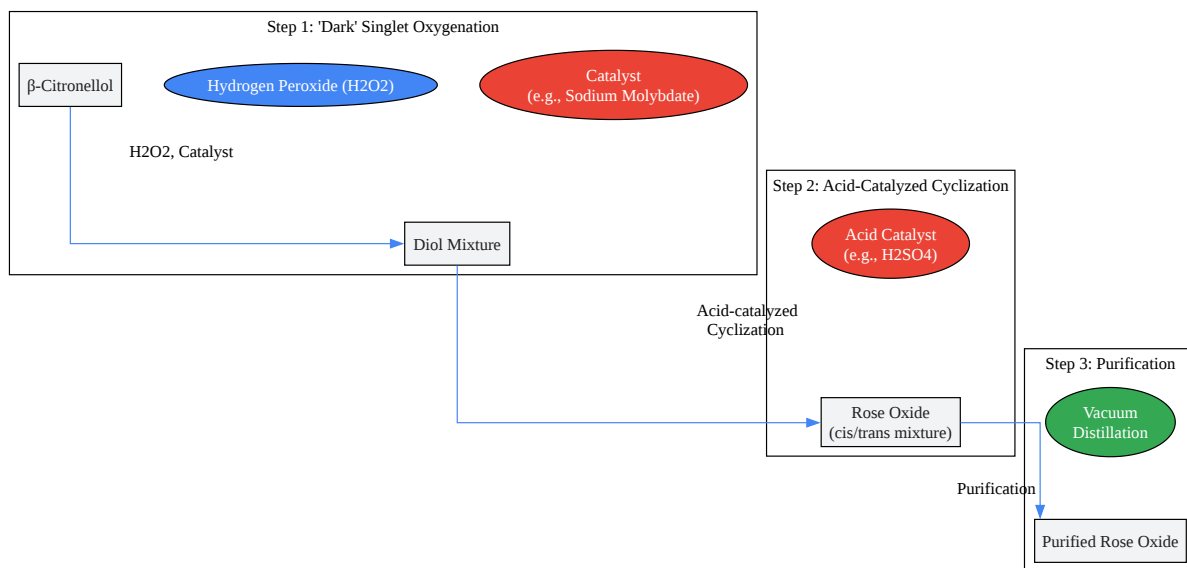
The most established industrial method for synthesizing **rose oxide** involves the photosensitized oxidation of citronellol. This process typically yields a mixture of cis- and trans-isomers.

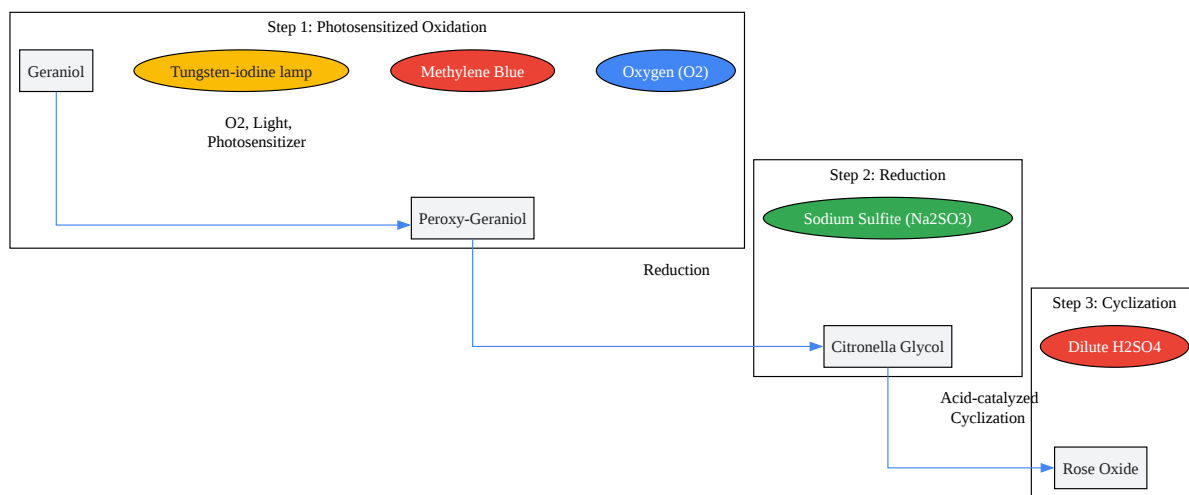
Signaling Pathway and Experimental Workflow

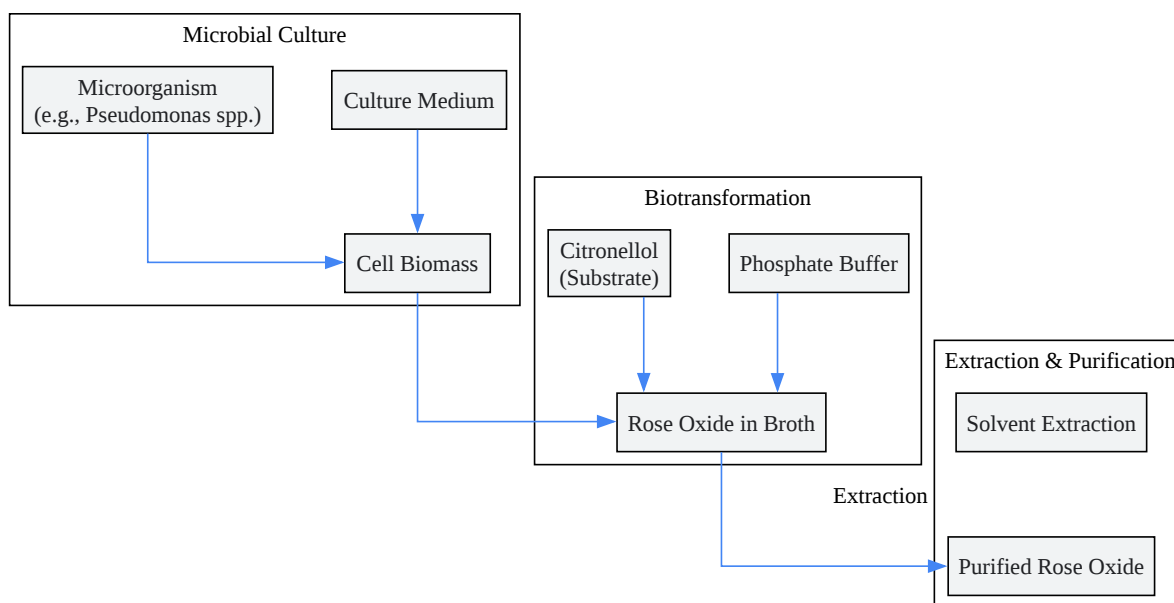
The synthesis proceeds through a three-step reaction:

- Photooxygenation: Citronellol reacts with singlet oxygen, generated by a photosensitizer (e.g., Rose Bengal) and light, to form a mixture of allylic hydroperoxides.
- Reduction: The hydroperoxide mixture is reduced to the corresponding diols.
- Cyclization: Acid-catalyzed cyclization of the diols yields the final **rose oxide** isomers.^[1]









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References

- 1. Rose oxide - Wikipedia [en.wikipedia.org]
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